

Application Notes and Protocols for Methyl 3-cyclopentenecarboxylate

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Compound of Interest

Compound Name: Methyl 3-cyclopentenecarboxylate

Cat. No.: B058024

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and disposal of **Methyl 3-cyclopentenecarboxylate** (CAS No: 58101-60-3). Adherence to these protocols is crucial to ensure personnel safety and environmental protection.

Chemical and Physical Properties

Methyl 3-cyclopentenecarboxylate is a flammable liquid that can cause serious eye damage. [\[1\]](#)[\[2\]](#)[\[3\]](#) Understanding its properties is the first step in safe handling.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ O ₂	[1][3][4]
Molecular Weight	126.15 g/mol	[3][4][5]
Appearance	Liquid	[4]
Density	1.031 g/mL at 25 °C	[4][5]
Boiling Point	149.8 °C at 760 mmHg	[1]
Flash Point	48°C (118°F) - 48.9°C (120.0°F)	[4][5]
Refractive Index	n ₂₀ /D 1.451	[4]
Storage Temperature	2-8°C	[4][5]

Hazard Identification and Safety Precautions

Signal Word: Danger[1][4]

Hazard Statements:

- H226: Flammable liquid and vapour.[1][2][3]
- H318: Causes serious eye damage.[1][2][3]
- H315: Causes skin irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements: A comprehensive list of precautionary statements can be found on the substance's Safety Data Sheet (SDS).[1][2] Key precautions include:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1][2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P310: Immediately call a POISON CENTER/doctor.[1]
- P403+P235: Store in a well-ventilated place. Keep cool.[1]
- P501: Dispose of contents/container in accordance with local regulations.[1]

Experimental Protocols

Handling Protocol

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood. Use explosion-proof electrical, ventilating, and lighting equipment.[1][2] Eyewash stations and safety showers should be readily accessible.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.[1][2]
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
 - Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[1][2]
- Tools: Use non-sparking tools.[1][2][6]
- General Hygiene: Avoid breathing vapors or mist.[2] Do not eat, drink, or smoke in the work area.[6] Wash hands thoroughly after handling.

Storage Protocol

- Container: Keep the container tightly closed in a dry and well-ventilated place.[1][6]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources. [1][2][6]

- Temperature: Store in a cool place, at a recommended temperature of 2-8°C.[4][5]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[7]

Spill Response Protocol

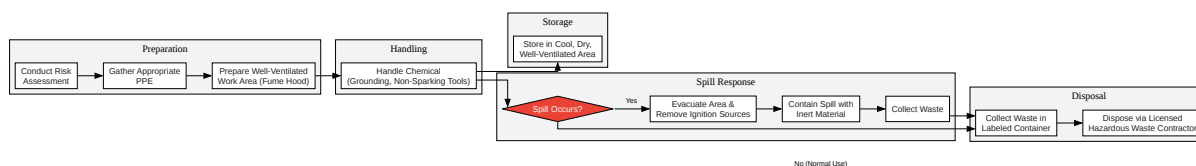
- Immediate Actions: Evacuate the area and remove all sources of ignition.[6]
- Containment: For small spills, absorb with an inert material (e.g., sand, vermiculite) and collect for disposal.[6][8]
- Ventilation: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE as described in the handling protocol.
- Cleanup: Use non-sparking tools for cleanup.[6]

Disposal Protocol

- Waste Classification: This material may be classified as a hazardous waste due to its flammability.
- Containerization: Collect waste in a properly labeled, sealed container. Do not mix with other waste.
- Disposal Method: Dispose of the waste material through a licensed hazardous waste disposal company.[6] All disposal practices must be in accordance with federal, state, and local regulations. Do not empty into drains.[8]

Workflow and Logic Diagrams

The following diagram illustrates the safe handling and disposal workflow for **Methyl 3-cyclopentenecarboxylate**.



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Caption: Workflow for Safe Handling and Disposal of **Methyl 3-cyclopentenecarboxylate**.

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